Analytical methods for 2,4,6-Tribromophenyl acetate characterization

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Compound of Interest

Compound Name:	*2,4,6-Tribromophenyl acetate*
CAS No.:	*607-95-4*
Cat. No.:	*B118256*

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Application Note: Comprehensive Analytical Characterization of **2,4,6-Tribromophenyl Acetate**

Executive Summary & Scope

This technical guide outlines the standardized protocols for the physicochemical and spectroscopic characterization of **2,4,6-Tribromophenyl acetate** (TBPA) [CAS: 607-95-4]. TBPA serves as a critical intermediate in the synthesis of flame retardants and as a reactive "active ester" in organic synthesis.

The Critical Analytical Challenge: The primary stability issue with TBPA is its susceptibility to hydrolysis, reverting to the parent compound 2,4,6-tribromophenol (TBP). Therefore, the analytical strategy must prioritize the differentiation of the intact ester from its phenolic degradation product.

This guide provides a self-validating workflow combining FTIR, NMR, GC-MS, and RP-HPLC to ensure identity, purity, and stability.

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Physicochemical Profiling

Before instrumental analysis, confirm basic physical constants.[1] Deviations here often indicate significant hydrolysis or solvent occlusion.

Property	Value / Range	Analytical Significance
Appearance	White to off-white crystalline solid	Yellowing often indicates oxidation or free bromine.
Melting Point	83 – 87 °C	Sharp melt indicates high purity. Broadening <80°C suggests TBP impurity.
Solubility	Soluble: CHCl , DCM, THFSparingly: MeOH, EtOAcInsoluble: Water	Hydrolysis risk increases in wet protic solvents (MeOH).
Molecular Weight	372.84 g/mol	Distinctive tribromo-isotopic pattern in MS.

Spectroscopic Characterization (Structural Fingerprinting)

Fourier Transform Infrared Spectroscopy (FTIR)

Rationale: FTIR is the fastest method to detect the presence of the ester functionality and the absence of the phenolic hydroxyl group.

Protocol:

- Method: ATR (Attenuated Total Reflectance) or KBr Pellet (1% w/w).
- Scan Range: 4000 – 400 cm
  .
- Resolution: 4 cm

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Key Assignments:

- (C=O) Ester: ~1775–1785 cm

  . Note: This is shifted to higher wavenumbers compared to alkyl acetates due to the electron-withdrawing nature of the tribromophenyl ring.

- (C-O) Stretch: ~1180–1200 cm

  .

- Absence of

  (O-H): The spectrum must be devoid of the broad band at 3200–3500 cm

  characteristic of 2,4,6-tribromophenol.

- (C-Br): ~600–700 cm

  (Strong fingerprint bands).

Nuclear Magnetic Resonance (NMR)

Rationale: NMR provides quantitative confirmation of the ratio between the acetyl group and the aromatic ring.

Solvent: CDCl

(Chloroform-d) is preferred to prevent ester exchange or hydrolysis. H NMR (400 MHz, CDCl

): | Shift (

ppm) | Multiplicity | Integration | Assignment | Structural Insight | | :--- | :--- | :--- | :--- | :--- | | 7.78 | Singlet (s) | 2H | Ar-H (C3, C5) | Symmetry confirms 2,4,6-substitution. | | 2.38 | Singlet (s) | 3H | -C(O)CH

| Confirming acetate group. |

Impurity Alert: A singlet at ~7.60 ppm and a broad singlet >5.0 ppm indicates the presence of 2,4,6-tribromophenol.

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C NMR (100 MHz, CDCl

):

- Carbonyl: ~167.5 ppm.
- Aromatic C-O: ~145 ppm (Ipso).
- Aromatic C-H: ~135 ppm.
- Aromatic C-Br: ~119 ppm (Ortho/Para).
- Methyl: ~20.5 ppm.

Chromatographic Purity Analysis

High-Performance Liquid Chromatography (HPLC)

Rationale: Reverse-Phase (RP) HPLC is the gold standard for quantifying the free phenol impurity (TBP). TBP is more polar (due to the -OH) than the ester (TBPA) and will elute earlier under these conditions.

Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid (Acidic pH suppresses phenol ionization, sharpening the peak).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
  - 0-2 min: 50% B (Isocratic hold)
  - 2-15 min: 50%

    95% B (Linear Gradient)
  - 15-20 min: 95% B (Wash)

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- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm (Sensitive for brominated aromatics).
- Temperature: 30 °C.

Expected Retention Behavior:

- 2,4,6-Tribromophenol (Impurity): Elutes first (~6-8 min).
- **2,4,6-Tribromophenyl Acetate** (Analyte): Elutes second (~10-12 min) due to higher hydrophobicity.

Mass Spectrometric Identification (GC-MS)

Rationale: The presence of three bromine atoms creates a distinct isotopic cluster that serves as a definitive confirmation of elemental composition.

GC Parameters:

- Inlet: 250 °C, Split 20:1.
- Column: HP-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Oven: 80 °C (1 min)

  20 °C/min

  300 °C (5 min).

MS Interpretation (EI Source, 70 eV):

- Molecular Ion (

  ): The cluster will appear around m/z 370, 372, 374, 376.
  - Pattern: For Br

    , the intensity ratio is roughly 1 : 3 : 3 : 1.

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- Base Peak: Often the loss of the acetyl group (ketene loss, M-42) leads to the tribromophenol cation at m/z ~330 (cluster).
- Fragment m/z 43: Acetyl cation [CH

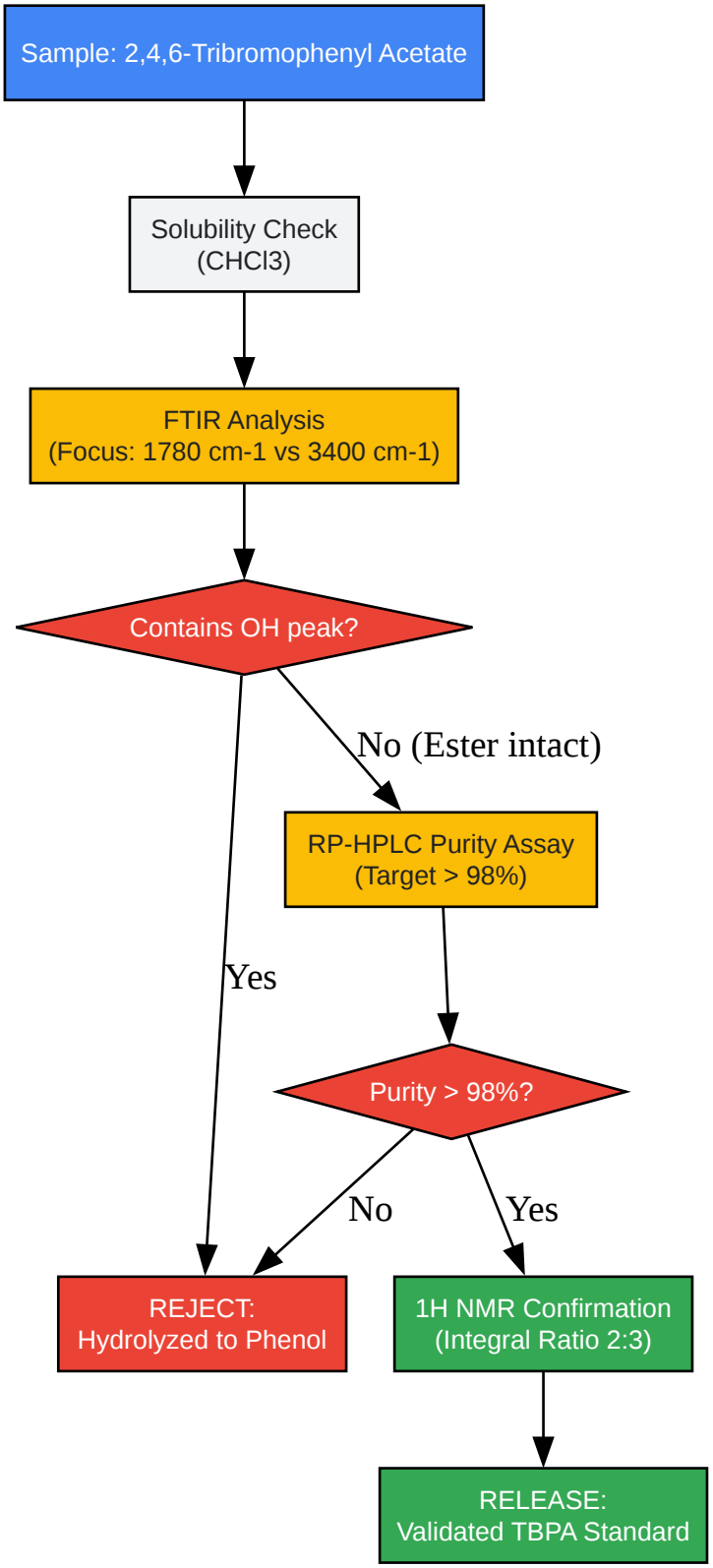
  CO]

  (Confirmation of acetate).

Analytical Workflow Diagram

The following logic gate ensures no compromised material is released for use.

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Caption: Analytical decision tree for validating **2,4,6-Tribromophenyl acetate**, prioritizing the detection of the hydrolysis impurity.

References

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